

# The Pharmacological Potential of Substituted Benzofuran-2-Carboxylic Acids: A Technical Guide

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## Compound of Interest

Compound Name:

5-Fluoro-3-methyl-1-benzofuran-2-carboxylic acid

Cat. No.:

B1332286

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Substituted benzofuran-2-carboxylic acids represent a versatile class of heterocyclic compounds that have garnered significant attention in medicinal chemistry. Their unique structural framework serves as a privileged scaffold for the design and development of novel therapeutic agents with a wide spectrum of biological activities. This technical guide provides an in-depth overview of the synthesis, biological evaluation, and structure-activity relationships of these compounds, with a focus on their anticancer, antimicrobial, and anti-inflammatory properties.

## Anticancer Activity

Derivatives of benzofuran-2-carboxylic acid have demonstrated potent cytotoxic effects against a variety of human cancer cell lines.<sup>[1][2]</sup> The mechanism of action often involves the induction of apoptosis and inhibition of key signaling pathways crucial for cancer cell proliferation and survival.<sup>[1][3]</sup>

## Quantitative Data for Anticancer Activity

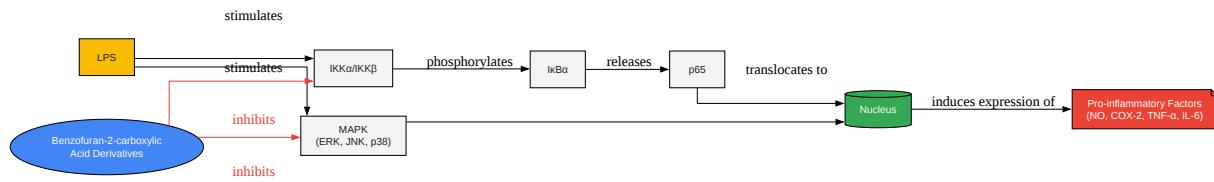
The anticancer efficacy of various substituted benzofuran-2-carboxylic acid derivatives is summarized below. The data highlights the half-maximal inhibitory concentration (IC50)

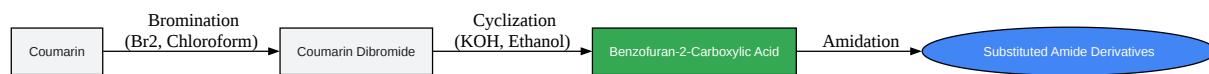
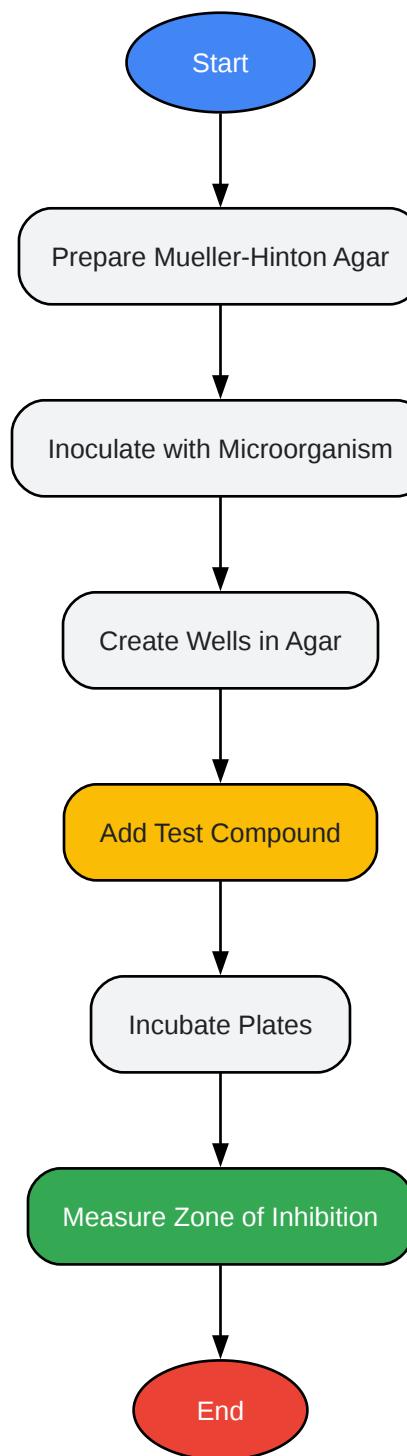
required to inhibit the growth of cancer cells.

Compound ID	Substitution Pattern	Cancer Cell Line	IC50 (μM)	Reference
10d	Amide derivative with bromo substitution	MCF-7 (Breast)	2.07	<a href="#">[3]</a> <a href="#">[4]</a>
A549 (Lung)	1.504	<a href="#">[4]</a>		
10e	Amide derivative with nitro substitution	A549 (Lung)	1.04	<a href="#">[4]</a>
12b	Amide derivative with chloro substituent on aryl hydrazide	A549 (Lung)	0.858	<a href="#">[3]</a> <a href="#">[4]</a>
3m	N-(4'-hydroxy)phenylamide	ACHN (Renal), HCT15 (Colon), MM231 (Breast), NUGC-3 (Gastric), NCI-H23 (Lung), PC-3 (Prostate)	Potent activity at low micromolar concentrations	<a href="#">[1]</a> <a href="#">[2]</a>
Compound 1	Novel heterocyclic derivative	MCF-7 (Breast)	7	<a href="#">[3]</a>

## Key Signaling Pathways in Anticancer Activity

The anticancer effects of benzofuran-2-carboxylic acid derivatives are often mediated through the modulation of critical signaling pathways such as NF-κB and MAPK, which are pivotal in inflammation and cancer progression.[\[1\]](#)[\[5\]](#)





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## References

- 1. Design, synthesis, and biological evaluation of benzofuran- and 2,3-dihydrobenzofuran-2-carboxylic acid N-(substituted)phenylamide derivatives as anticancer agents and inhibitors of NF-κB - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. tandfonline.com [tandfonline.com]
- 4. tandfonline.com [tandfonline.com]
- 5. Discovery of New Heterocyclic/Benzofuran Hybrids as Potential Anti-Inflammatory Agents: Design, Synthesis, and Evaluation of the Inhibitory Activity of Their Related Inflammatory Factors Based on NF-κB and MAPK Signaling Pathways - PubMed [pubmed.ncbi.nlm.nih.gov]
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